Proper Disposal of RGX-104: A Guide for Laboratory Professionals

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Compound of Interest	
Compound Name:	*RGX-104*
CAS No.:	*610318-54-2*
Cat. No.:	*B1679319*

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For Immediate Release: This document provides essential safety and logistical information for the proper disposal of **RGX-104**, a potent liver-X nuclear hormone receptor (LXR) agonist. Researchers, scientists, and drug development professionals must adhere to these procedural guidelines to ensure a safe laboratory environment and maintain regulatory compliance.

RGX-104, also known as Abequolixron, is an experimental small molecule compound investigated for its potential in cancer immunotherapy. Due to its biological activity and potential hazards, all waste containing **RGX-104**, including the pure compound, solutions, and contaminated laboratory materials, must be treated as hazardous chemical waste.

Summary of Key Disposal Principles

Disposal of **RGX-104** and associated waste must be conducted in accordance with all applicable national, state, and local regulations. The primary principle is to prevent the release of this active pharmacological agent into the environment.

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Waste Stream	Recommended Disposal Method
Unused/Expired RGX-104 (Solid)	Dispose of as hazardous chemical waste. Do not discard in regular trash or down the drain.
Solutions Containing RGX-104	Collect in a sealed, properly labeled, and leak-proof hazardous waste container.
Contaminated Labware (e.g., vials, pipette tips, gloves, weighing paper)	Place in a designated, sealed, and clearly labeled hazardous waste container.
Spill Cleanup Materials	Collect all materials used for spill cleanup into a sealed, hazardous waste container.

Physical and Chemical Properties of **RGX-104**

A comprehensive understanding of the physical and chemical properties of **RGX-104** is crucial for its safe handling and disposal.

Property	Value
Chemical Name	Abequolixron
Synonyms	RGX-104, SB-742881
CAS Number	610318-54-2[1]
Molecular Formula	$C_{34}H_{33}ClF_3NO_3$[1]
Molecular Weight	596.08 g/mol [1]
Appearance	White to off-white solid[2]
Solubility	Soluble in DMSO (e.g., 125 mg/mL)[3]; Insoluble in water[4]
Storage	Store at 4°C, protect from light. In solvent, store at -80°C for up to 6 months.[2]

Step-by-Step Disposal Protocol

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Adherence to the following step-by-step protocol is mandatory for the safe disposal of **RGX-104**.

- Segregation: At the point of generation, all waste contaminated with **RGX-104** must be segregated from other laboratory waste streams. This includes unused compounds, stock solutions, and all contaminated consumables.
- Containment:
  - Solid Waste: Place unused or expired **RGX-104** and contaminated solids (e.g., weighing paper, gloves, pipette tips) into a designated, robust, and sealable hazardous waste container.
  - Liquid Waste: Collect all solutions containing **RGX-104** in a dedicated, leak-proof, and shatter-resistant container. This container must be kept closed when not in use.
- Labeling: All hazardous waste containers must be accurately and clearly labeled with the words "Hazardous Waste," the full chemical name "**RGX-104** (Abequolixron)," and the CAS number (610318-54-2).
- Storage of Waste: Store hazardous waste containers in a designated, secure area away from incompatible materials, following all institutional guidelines for hazardous waste storage.
- Disposal Request: Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Do not attempt to dispose of this waste through standard municipal channels. The Safety Data Sheet for **RGX-104** specifies that disposal should be to a regulated landfill site or other approved method for hazardous or toxic wastes, and collection should be arranged through a specialized disposal company.[5]

RGX-104 Signaling Pathway and Experimental Workflow

RGX-104 is an agonist of the Liver X Receptor (LXR), which plays a key role in regulating lipid metabolism and inflammation. In the context of cancer immunotherapy, **RGX-104** activates the

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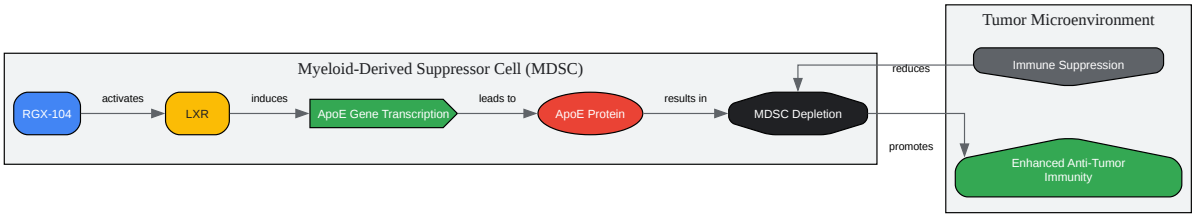
LXR, leading to the transcriptional activation of the Apolipoprotein E (ApoE) gene.[6] This, in turn, leads to the depletion of myeloid-derived suppressor cells (MDSCs), which are known to inhibit anti-tumor immune responses.[7][8]



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RGX-104 signaling pathway leading to enhanced anti-tumor immunity.

A typical experimental workflow for assessing the in vitro activity of **RGX-104** involves several key steps, from cell culture to data analysis.

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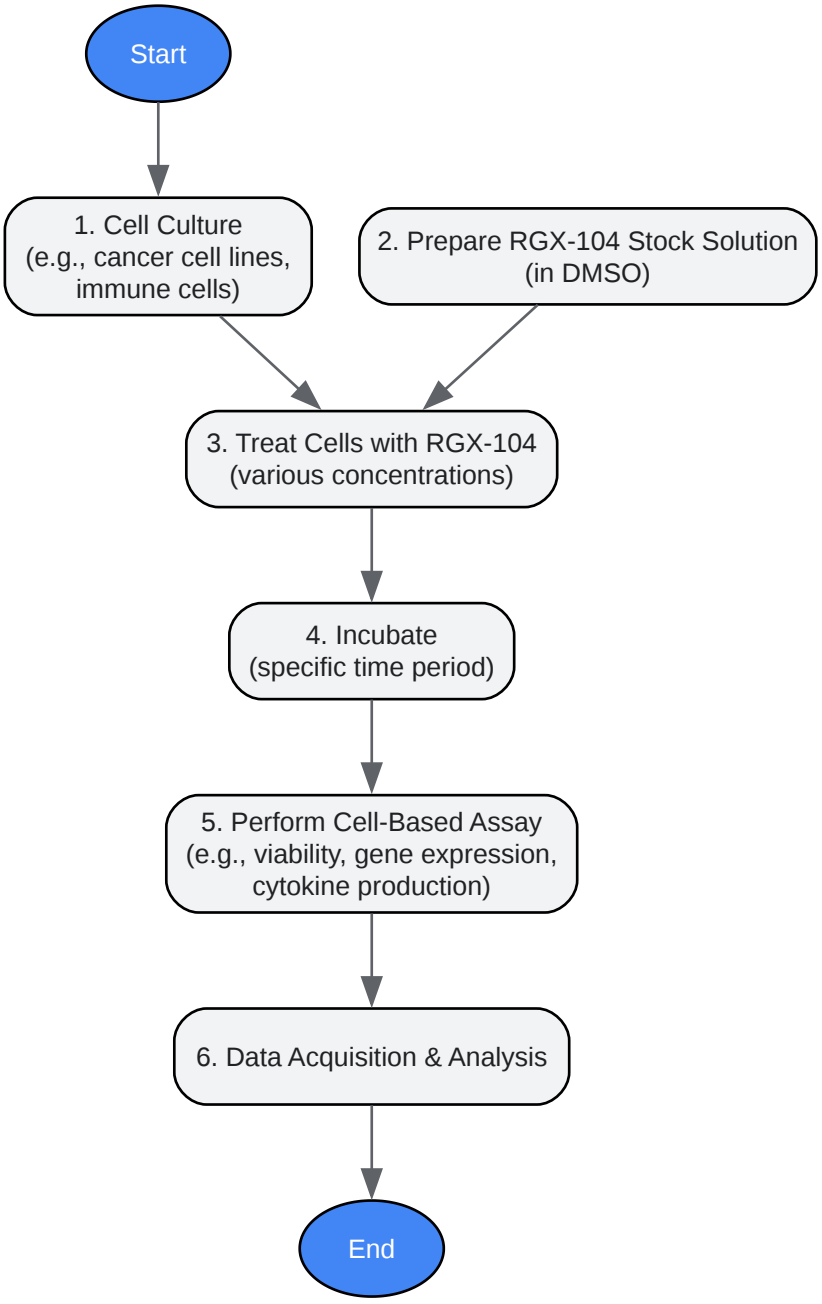

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References

- 1. RGX-104 - MedChem Express [bioscience.co.uk]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. selleckchem.com [selleckchem.com]
- 5. medkoo.com [medkoo.com]
- 6. Abequolixron | RGX-104 | LXR Agonist | CAS 610318-54-2 | liver-X nuclear hormone receptor-beta agonist | Buy RGX104 from Supplier InvivoChem [invivochem.com]
- 7. LXR agonism promotes macroscopic change in the tumor microenvironment [acir.org]
- 8. inspirna.com [inspirna.com]

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